

Commercial Suppliers and Technical Guide for Tricin-d6

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Compound of Interest

Compound Name: Tricin-d6

Cat. No.: B15568477

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For researchers, scientists, and drug development professionals, obtaining high-quality stable isotope-labeled compounds is crucial for accurate and reliable experimental results. This in-depth technical guide provides a comprehensive overview of the commercial availability of **Tricin-d6**, its physicochemical properties, and guidance on its application as an internal standard in analytical methodologies.

Introduction to Tricin-d6

Tricin-d6 is the deuterated form of Tricin (5,7,4'-trihydroxy-3',5'-dimethoxyflavone), a natural flavone found in various plants, including wheat germ and rice bran. The incorporation of six deuterium atoms into the methoxy groups of Tricin makes **Tricin-d6** an ideal internal standard for mass spectrometry-based quantitative analysis of Tricin. Its chemical behavior is nearly identical to that of the unlabeled analyte, but its increased mass allows for clear differentiation in a mass spectrometer, enabling precise and accurate quantification by correcting for variations in sample preparation and instrument response.

Commercial Suppliers of Tricin-d6

Several chemical suppliers offer **Tricin-d6** for research purposes. While obtaining exact, real-time pricing and detailed specifications like isotopic enrichment often requires a direct inquiry or quote, the following table summarizes the available information from prominent commercial vendors.

Quantitative Data Summary of Commercial Tricin-d6

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Quantities
MedchemExpress	HY-N1127S[1][2]	1178549-27-3[1]	C ₁₇ H ₈ D ₆ O ₇ [1]	336.33[1]	Available upon request (CoA)	Available upon request (CoA)	1 mg, bulk (quote required)
Clearsynt	CS-O-43476	1178549-27-3	Not specified	Not specified	Available upon request (CoA)	Available upon request (CoA)	Inquire for details

Note: CoA refers to the Certificate of Analysis, which provides lot-specific data on purity and isotopic enrichment. Researchers should always request the latest CoA from the supplier before purchase.

Experimental Protocols

The primary application of **Tricin-d6** is as an internal standard for the quantification of Tricin in various biological and environmental matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Below is a generalized protocol for the development of such a quantitative assay.

Protocol: Quantification of Tricin in a Biological Matrix using LC-MS/MS with Tricin-d6 as an Internal Standard

1. Materials and Reagents:

- Tricin analytical standard
- **Tricin-d6** internal standard
- LC-MS grade acetonitrile, methanol, and water
- Formic acid or ammonium acetate (for mobile phase modification)

- Biological matrix (e.g., plasma, tissue homogenate)
- Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) cartridges/solvents

2. Preparation of Stock and Working Solutions:

- Tricin Stock Solution (1 mg/mL): Accurately weigh and dissolve Tricin in a suitable solvent (e.g., methanol or DMSO).
- **Tricin-d6** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Tricin-d6** in the same solvent as the Tricin stock.
- Working Solutions: Prepare serial dilutions of the Tricin stock solution to create calibration standards at various concentrations. Prepare a working solution of **Tricin-d6** at a concentration that provides a stable and reproducible signal in the LC-MS/MS system.

3. Sample Preparation:

- Thaw biological samples on ice.
- To a known volume of the sample (e.g., 100 μ L of plasma), add a fixed amount of the **Tricin-d6** internal standard working solution.
- Perform protein precipitation by adding a threefold excess of cold acetonitrile. Vortex and centrifuge to pellet the precipitated proteins.
- Alternatively, for cleaner samples, perform solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to isolate the analyte and internal standard from matrix components.
- Evaporate the supernatant or the extracted solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the initial mobile phase of the LC method.

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC):

- Column: A C18 reverse-phase column is typically suitable for flavonoid analysis.
- Mobile Phase: A gradient elution using water and acetonitrile, both containing a small percentage of formic acid (e.g., 0.1%) to improve peak shape and ionization efficiency.
- Flow Rate: A typical flow rate for analytical LC is 0.2-0.5 mL/min.
- Injection Volume: 5-10 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI) in either positive or negative mode. Optimization is required to determine the most sensitive mode for Tricin and **Tricin-d6**.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions:
 - Determine the precursor ion (the $[M+H]^+$ or $[M-H]^-$ of Tricin and **Tricin-d6**) in a full scan mode.
 - Fragment the precursor ions and identify the most stable and abundant product ions for both the analyte and the internal standard.
 - Monitor at least two transitions for each compound to ensure specificity.

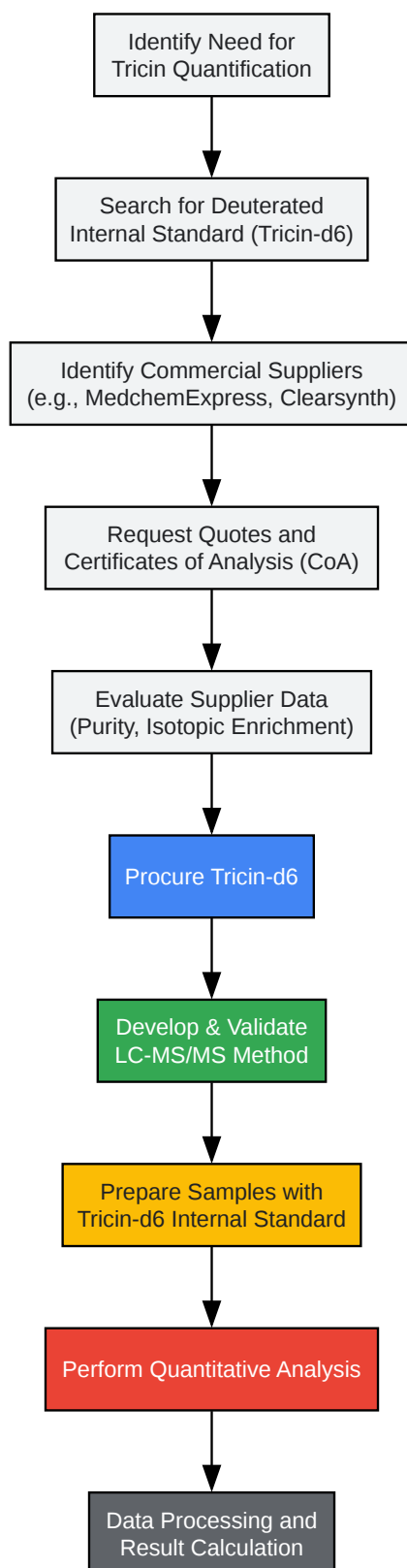
5. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the Tricin standards to the peak area of the **Tricin-d6** internal standard against the concentration of the Tricin standards.
- Apply a linear regression model to the calibration curve.
- Determine the concentration of Tricin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Logical Workflow for Sourcing and Utilizing Tricin-d6

The following diagram illustrates the logical steps a researcher would typically follow from identifying the need for **Tricin-d6** to its final application in a quantitative experiment.



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Caption: Workflow for sourcing and using **Tricin-d6**.

This guide provides a foundational understanding for researchers seeking to procure and utilize **Tricin-d6**. For specific applications, further optimization of the experimental protocols will be necessary to achieve the desired analytical performance.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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